

Personal protective equipment for handling tert-Butyl 2-(trifluoromethyl)acrylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	tert-Butyl 2-(trifluoromethyl)acrylate
Cat. No.:	B012000

[Get Quote](#)

Essential Safety and Handling Guide for tert-Butyl 2-(trifluoromethyl)acrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **tert-Butyl 2-(trifluoromethyl)acrylate** (CAS No. 105935-24-8). Adherence to these procedures is essential for ensuring laboratory safety and maintaining the integrity of your research.

Hazard Identification and Personal Protective Equipment (PPE)

tert-Butyl 2-(trifluoromethyl)acrylate is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] It is imperative to use appropriate personal protective equipment to minimize exposure.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	Equipment	Specifications and Citations
Eyes/Face	Chemical goggles or safety glasses, Face shield	Must comply with OSHA 29 CFR 1910.133 for eye and face protection. [1]
Hands	Protective gloves	Chemical-resistant gloves (e.g., nitrile or neoprene) are recommended as per 29 CFR 1910.138. [1] [2]
Body	Wear suitable protective clothing	A standard laboratory coat should be worn to protect against splashes and spills. [1]
Respiratory	In case of inadequate ventilation wear respiratory protection	Use a fume hood or a well-ventilated enclosure. [1] [2] If ventilation is insufficient, comply with OSHA 29 CFR 1910.134. [1]
Feet	Safety shoes	Recommended under 29 CFR 1910.136 for foot protection. [1]

Operational Plan: Step-by-Step Handling Procedure

Proper handling procedures are crucial to prevent accidents and ensure a safe laboratory environment.

1. Preparation and Engineering Controls:

- Ensure that an emergency eye wash fountain and safety shower are immediately accessible in the vicinity of any potential exposure.[\[1\]](#)
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Ground and bond containers and receiving equipment to prevent static discharges.[\[3\]](#) Use only non-sparking tools.[\[3\]](#)

2. Donning Personal Protective Equipment (PPE):

- Before handling the chemical, put on all required PPE as detailed in Table 1.

3. Handling the Chemical:

- Avoid breathing fumes, mist, spray, or vapors.[[1](#)]
- Avoid contact with skin and eyes.[[1](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)]
- Keep the container tightly closed when not in use.[[1](#)]

4. Storage:

- Store in a dry, cool, and well-ventilated area at a temperature of 2 - 8 °C.[[1](#)][[4](#)]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Incompatible materials to avoid include acids, bases, free radical generators, and oxidizing agents.[[1](#)]

5. Accidental Release Measures:

- Small Spills: Absorb with an inert material (e.g., dry chemical absorbent, sand, or silica gel) and sweep or shovel into a suitable container for disposal.[[1](#)][[2](#)]
- Large Spills: Dike for recovery or absorb with appropriate material. Use explosion-proof equipment.[[1](#)]
- Ventilate the area of the spill.[[1](#)]

6. First Aid Measures:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[[1](#)] Take off contaminated clothing and wash it before reuse.[[1](#)]

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[[1](#)]
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[[1](#)]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Get medical advice/attention.[[1](#)]


Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant. [[1](#)] This may involve removal to an authorized incinerator equipped with an afterburner and a flue gas scrubber.[[1](#)]
- Contaminated PPE: Dispose of contaminated gloves and clothing in the same manner as the chemical waste.

Workflow for Safe Handling

The following diagram illustrates the logical flow of operations for safely handling **tert-Butyl 2-(trifluoromethyl)acrylate**.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. synquestprodstorage.blob.core.windows.net [synquestprodstorage.blob.core.windows.net]
- 2. benchchem.com [benchchem.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. tert-Butyl2-(trifluoromethyl)acrylate [myskinrecipes.com]
- To cite this document: BenchChem. [Personal protective equipment for handling tert-Butyl 2-(trifluoromethyl)acrylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b012000#personal-protective-equipment-for-handling-tert-butyl-2-trifluoromethyl-acrylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com